

4'-Methoxypuerarin: A Technical Overview of a Pueraria Isoflavone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4'-Methoxypuerarin

Cat. No.: B1233850

[Get Quote](#)

For Immediate Release

This technical guide provides a comprehensive overview of **4'-Methoxypuerarin**, an isoflavone glycoside found in the root of *Pueraria lobata* (Kudzu). This document is intended for researchers, scientists, and professionals in drug development, offering available data on its chemical identity. However, it is important to note that publicly available information on the specific biological activity, signaling pathways, and detailed experimental protocols for **4'-Methoxypuerarin** is currently limited.

Chemical Identity

Property	Value	Reference
IUPAC Name	7-hydroxy-3-(4-methoxyphenyl)-8-[(2S,3R,4R,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]chromen-4-one	[1]
CAS Number	92117-94-7	[2]
Molecular Formula	C22H22O9	[1]
Synonyms	4'-O-Methylpuerarin	

Current State of Research

4'-Methoxypuerarin has been identified as a chemical constituent of *Puerariae Lobatae Radix*[2]. However, a thorough review of the current scientific literature reveals a significant gap in the understanding of its specific pharmacological properties. While its parent compound, puerarin, has been extensively studied, data on the biological effects and mechanisms of action of the 4'-methoxy derivative remains scarce.

Due to this lack of specific data, this guide will provide an overview of the well-documented activities of puerarin to offer a contextual framework. It is crucial to emphasize that the biological activities of puerarin may not be directly attributable to **4'-Methoxypuerarin**. The addition of a methoxy group at the 4' position can significantly alter the molecule's pharmacokinetic and pharmacodynamic properties.

A Look at the Closely Related Puerarin

Puerarin is the most abundant and studied isoflavone in *Pueraria lobata*[3]. It has demonstrated a wide range of pharmacological effects, including:

- **Cardiovascular Protection:** Puerarin has been shown to have protective effects on the cardiovascular system[4].
- **Neuroprotection:** Studies have indicated its potential in protecting the nervous system[3][4].
- **Anti-inflammatory and Antioxidant Effects:** Puerarin exhibits both anti-inflammatory and antioxidant properties[4].

Signaling Pathways of Puerarin

Research has implicated several key signaling pathways in the mechanism of action of puerarin. These include:

- **PI3K/Akt Signaling Pathway:** This pathway is crucial for cell growth, proliferation, and survival, and its modulation by puerarin has been reported[4].
- **MAPK Signaling Pathway:** The mitogen-activated protein kinase pathway, involved in cellular responses to various stimuli, is also influenced by puerarin[4].

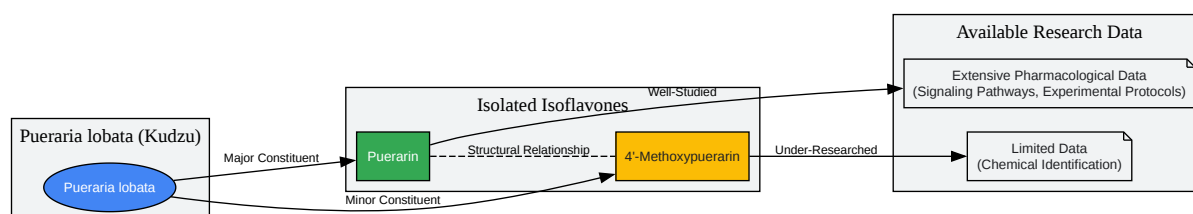
- NF- κ B Signaling Pathway: Puerarin has been shown to regulate the NF- κ B pathway, a key player in inflammation and immune responses[4].

Experimental Protocols and Quantitative Data

A critical gap in the literature is the absence of detailed experimental protocols and quantitative biological data specifically for **4'-Methoxypuerarin**. The methodologies for studying the effects of puerarin are well-established and can serve as a foundation for future investigations into its 4'-methoxy derivative. These typically involve a range of in vitro assays (e.g., cell viability, enzyme activity, gene expression analysis) and in vivo studies using animal models relevant to the targeted disease area.

Visualizing the Research Landscape

The following diagram illustrates the current state of knowledge regarding **4'-Methoxypuerarin** in relation to its parent compound, puerarin.



[Click to download full resolution via product page](#)

Current research status of **4'-Methoxypuerarin**.

Conclusion and Future Directions

4'-Methoxypuerarin is a known isoflavone from *Pueraria lobata* with a defined chemical structure. However, there is a clear need for further research to elucidate its specific biological activities, mechanisms of action, and potential therapeutic applications. Future studies should focus on direct comparisons with puerarin to understand the influence of the 4'-methoxy group

on its pharmacological profile. Such research will be invaluable for the drug development community and for unlocking the full therapeutic potential of the isoflavones from this important medicinal plant.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4'-Methoxypuerarin | C₂₂H₂₂O₉ | CID 5319486 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. tmrjournals.com [tmrjournals.com]
- 3. Puerarin: a review of pharmacological effects - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Progress on the pharmacological research of puerarin: a review - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4'-Methoxypuerarin: A Technical Overview of a Pueraria Isoflavone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1233850#4-methoxypuerarin-iupac-name-and-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com